

# An In-Depth Technical Guide to *p*-Nonylacetophenone for Research and Development

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## Compound of Interest

Compound Name: *p*-Nonylacetophenone

CAS No.: 37593-05-8

Cat. No.: B1585292

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This guide provides a comprehensive technical overview of ***p*-Nonylacetophenone** (also known as 4'-Nonylacetophenone), a long-chain alkyl-substituted aromatic ketone. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's chemical identity, synthesis, safety protocols, and potential applications, grounding all information in established scientific principles and authoritative sources.

## Introduction and Chemical Identity

***p*-Nonylacetophenone**, systematically named 1-(4-nonylphenyl)ethan-1-one, is an organic compound featuring a nonyl group attached to the para position of an acetophenone core. This structure imparts both aromatic and significant aliphatic character, influencing its physical properties and potential biological interactions. Its unique molecular structure makes it a subject of interest in various fields, from materials science to medicinal chemistry.

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## Physicochemical Properties

The physicochemical properties of **p-Nonylacetophenone** are crucial for its handling, formulation, and application in research settings. The long nonyl chain significantly influences its solubility and lipophilicity.

Property	Value	Source(s)
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O	[1]
Molecular Weight	246.39 g/mol	[1]
Physical State	Liquid	[2]
Boiling Point	159 - 161 °C	[2]
Appearance	No information available	[1]
Odor	No information available	[2]

## Synthesis of p-Nonylacetophenone: A Methodological Approach

The synthesis of **p-Nonylacetophenone** is most practically achieved via the Friedel-Crafts acylation of nonylbenzene. This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis for the preparation of aryl ketones.

### Underlying Principles of Friedel-Crafts Acylation

Friedel-Crafts acylation involves the reaction of an aromatic ring with an acylating agent, typically an acyl halide or anhydride, in the presence of a Lewis acid catalyst. The Lewis acid, commonly aluminum chloride (AlCl<sub>3</sub>), activates the acylating agent to form a highly electrophilic acylium ion. This ion is then attacked by the electron-rich aromatic ring, leading to the formation of the ketone. A key advantage of acylation over alkylation is that the product is less reactive than the starting material, thus preventing poly-substitution. Furthermore, the acylium ion is resonance-stabilized and does not undergo rearrangement, ensuring a predictable product.

## Experimental Protocol: Synthesis of p-Nonylacetophenone

This protocol outlines a plausible method for the synthesis of **p-Nonylacetophenone** in a laboratory setting.

Materials:

- Nonylbenzene
- Acetyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane (anhydrous)
- Hydrochloric acid (concentrated)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer
- Ice bath

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, add nonylbenzene and anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** Cool the flask in an ice bath and slowly add anhydrous aluminum chloride in portions with continuous stirring.

- **Acylating Agent Addition:** Once the aluminum chloride is well-suspended, add acetyl chloride dropwise from the dropping funnel over a period of 30-60 minutes, maintaining the temperature below 10°C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for several hours, or until the reaction is complete (monitored by Thin Layer Chromatography).
- **Work-up:** Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of cold water, followed by concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **p-Nonylacetophenone** by vacuum distillation or column chromatography on silica gel.

Caption: Synthetic workflow for **p-Nonylacetophenone** via Friedel-Crafts acylation.

## Potential Applications in Research and Drug Development

While specific biological activities of **p-Nonylacetophenone** are not extensively documented in publicly available literature, the broader class of acetophenone derivatives has shown significant promise in medicinal chemistry. The structure-activity relationship (SAR) studies of various substituted acetophenones provide a strong rationale for investigating **p-Nonylacetophenone** in drug discovery programs.

## Structure-Activity Relationship Insights

The biological activity of acetophenone derivatives is highly dependent on the nature and position of the substituents on the phenyl ring. For instance, the introduction of long alkyl chains can significantly increase the lipophilicity of a molecule, which may enhance its ability to

cross cell membranes and interact with hydrophobic binding pockets of target proteins. This principle is fundamental in the design of drugs targeting enzymes or receptors with lipophilic domains.

## Potential as Enzyme Inhibitors

Several studies have demonstrated that acetophenone derivatives can act as inhibitors of various enzymes. The ketone moiety can participate in hydrogen bonding or other interactions within an enzyme's active site, while the substituted phenyl ring can be modified to achieve selectivity and potency. The nonyl group of **p-Nonylacetophenone** could potentially target hydrophobic regions of enzymes, making it a candidate for screening against targets such as certain proteases, kinases, or lipases.

## Antimicrobial and Antifungal Activity

The antimicrobial properties of various acetophenone derivatives have been reported. The lipophilic nature imparted by the nonyl chain could facilitate the disruption of microbial cell membranes, a common mechanism of action for antimicrobial agents. Therefore, **p-Nonylacetophenone** could be a valuable compound to include in screening libraries for novel antibiotics and antifungals.

Caption: Conceptual Structure-Activity Relationship (SAR) for acetophenone derivatives.

## Safety Data and Handling

Based on available Safety Data Sheets (SDS), **p-Nonylacetophenone** is classified as a hazardous substance. Adherence to strict safety protocols is mandatory when handling this compound.[1][2]

## Hazard Identification

- Skin Corrosion/Irritation: Category 2. Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation: Category 2. Causes serious eye irritation.[2]
- Specific target organ toxicity - single exposure: Category 3 (Respiratory tract irritation). May cause respiratory irritation.[2]

## Precautionary Measures and Personal Protective Equipment (PPE)

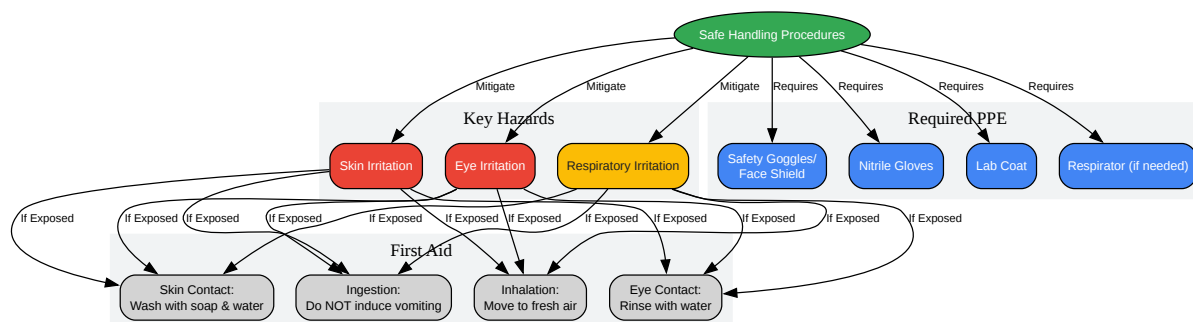
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

## First-Aid Measures

- After Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[1]
- After Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[2]
- After Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- After Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[1]

## Storage and Disposal

- Storage: Keep container tightly closed in a dry and well-ventilated place.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1]



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Caption: Summary of safety information for **p-Nonylaceto-phenone**.

## Conclusion

**p-Nonylaceto-phenone** is a compound with interesting physicochemical properties owing to its dual aromatic and long-chain aliphatic nature. While its direct applications are not yet widely established in the public domain, its structural features make it a compelling candidate for exploration in drug discovery and materials science. This guide provides a foundational understanding of its synthesis, safety, and potential research avenues, serving as a valuable resource for scientists and researchers.

## References

- 4'-n-Nonylaceto-phenone - SAFETY DATA SHEET. (2024, February 18). Available at: [\[Link\]](#)
- Cas 115851-77-9, 2-hydroxy-5-nonylaceto-phenone. LookChem. Available at: [\[Link\]](#)

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## Sources

- 1. Identification and structure-activity relationship optimization of dibromoacetophenones as novel mIDH1 inhibitors - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Structure-Activity Relationships of Thiophene Carboxamide Annonaceous Acetogenin Analogs: Shortening the Alkyl Chain in the Tail Part Significantly Affects Their Growth Inhibitory Activity against Human Cancer Cell Lines - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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